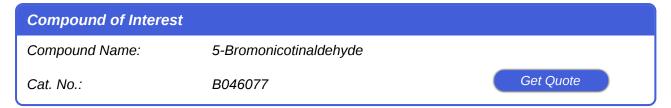


5-Bromonicotinaldehyde: A Technical Guide to its Synthesis, Properties, and Applications

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For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Bromonicotinaldehyde, also known as 5-bromo-3-pyridinecarboxaldehyde, is a pivotal heterocyclic building block in the landscape of organic synthesis and medicinal chemistry. Its structure, featuring a pyridine ring functionalized with both a reactive aldehyde group and a bromine atom, offers a versatile scaffold for the construction of complex molecules. The bromine atom serves as a convenient handle for cross-coupling reactions, while the aldehyde group is amenable to a wide array of chemical transformations. This dual reactivity makes it an invaluable precursor in the synthesis of novel pharmaceutical compounds, particularly in the development of kinase inhibitors for therapeutic intervention in diseases such as cancer and inflammatory disorders.[1][2] This technical guide provides a comprehensive overview of its chemical identity, physicochemical properties, synthesis methodologies, and key applications.

History and Discovery

While **5-Bromonicotinaldehyde** is a commercially available and widely utilized reagent today, specific details regarding its initial discovery and first synthesis are not prominently documented in readily accessible historical literature. The compound, identified by its CAS Number 113118-81-3, appears in patents and scientific articles primarily from the late 20th century onwards, often in the context of developing more complex molecules.[3][4] Its emergence is closely tied to the growing interest in functionalized pyridine scaffolds for



agrochemical and pharmaceutical research. Modern synthetic chemistry has since focused on optimizing its preparation, leading to efficient and scalable methods.[2][5]

Physicochemical and Spectroscopic Data

The accurate characterization of **5-Bromonicotinaldehyde** is crucial for its application in synthesis. The following tables summarize its key physical, chemical, and spectroscopic properties.

Table 1: Chemical Identifiers and Physical Properties

Identifier Type	Value	Reference(s)
CAS Number	113118-81-3	[4][6]
IUPAC Name	5-bromopyridine-3- carbaldehyde	[4][6]
Synonyms	5-Bromo-3- pyridinecarboxaldehyde, 3- Bromo-5-formylpyridine	[6][7][8]
Molecular Formula	C ₆ H ₄ BrNO	[6][7][9]
Molecular Weight	186.01 g/mol	[6][9]
Appearance	White to off-white crystalline powder or solid	[6][10]
Melting Point	96.0 to 102.0 °C	[6][10]
Boiling Point	251.1 °C (Predicted)	[1][10]
Density	1.683 g/cm³ (Predicted)	[1][10]
InChI Key	NGUVGKAEOFPLDT- UHFFFAOYSA-N	[6][7][9]

Table 2: Spectroscopic Data Summary



Spectroscopy	Key Features and Observed Values	Reference(s)
¹ H NMR	Signals for aromatic protons and a significantly downfield aldehyde proton.	[11]
¹³ C NMR	Distinct signals for the pyridine ring carbons and the carbonyl carbon.	[11]
FTIR (KBr)	Strong C=O stretching band for the aldehyde, C-H stretching for the aromatic ring.	[11]
Mass Spec. (EI)	Molecular ion peak corresponding to the compound's mass.	[11]

Experimental Protocols: Synthesis of 5-Bromonicotinaldehyde

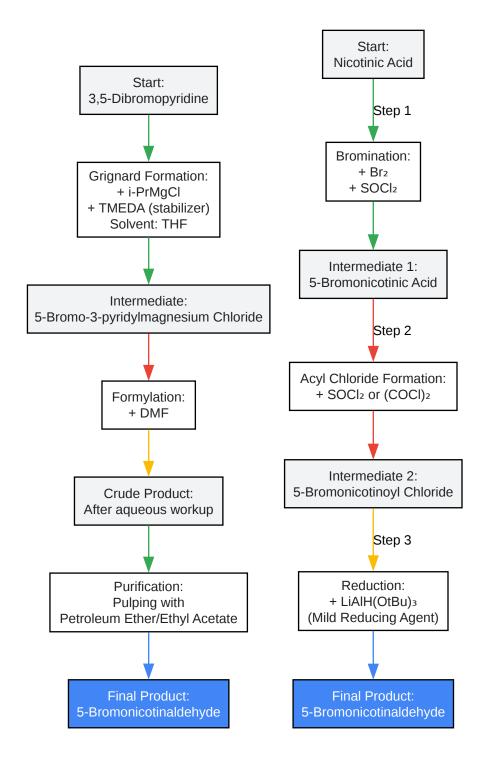
Several synthetic routes to **5-Bromonicotinaldehyde** have been developed. The two primary strategies involve a traditional multi-step synthesis starting from nicotinic acid and a more recent, efficient one-pot synthesis from 3,5-dibromopyridine.[2]

Protocol 1: Modern One-Pot Synthesis from 3,5-Dibromopyridine

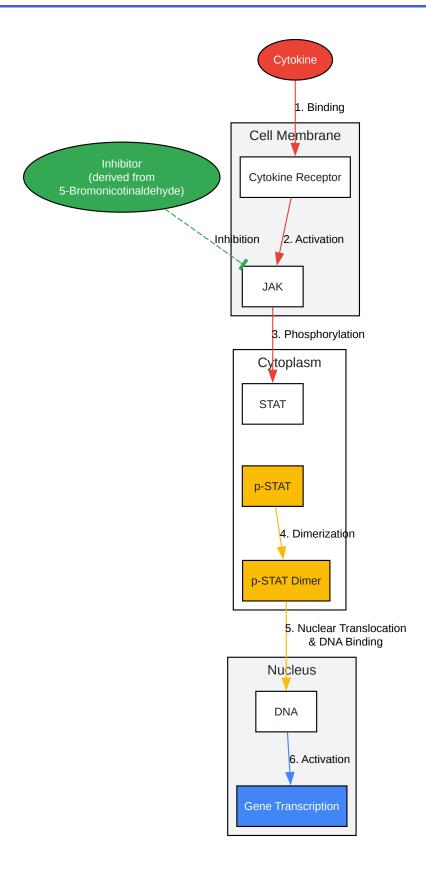
This method, adapted from patent literature, offers high yield and milder reaction conditions, making it suitable for industrial production.[5] It utilizes a Grignard reagent for a bromine-magnesium exchange followed by formylation.

Logical Workflow for Synthesis from 3,5-Dibromopyridine

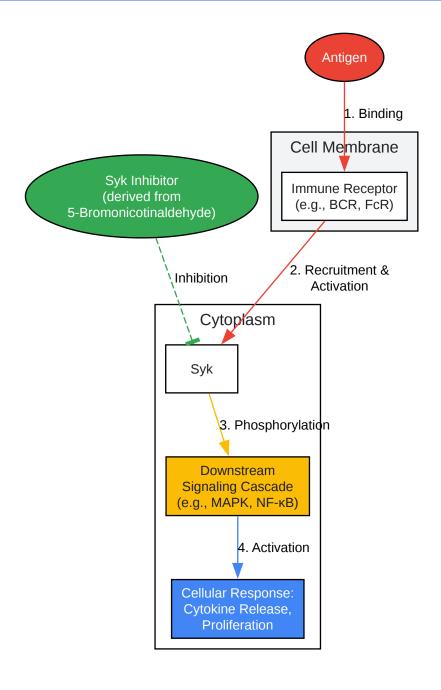












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